

A Comprehensive Technical Guide to the Physicochemical Properties of 2,2-Dimethylsuccinic Anhydride

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Compound of Interest

Compound Name: 2,2-Dimethylsuccinic anhydride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties, synthesis, and reactivity of **2,2-Dimethylsuccinic anhydride**. The information is curated for professionals in research and development who utilize this compound as a versatile building block in organic synthesis.

Core Physicochemical Properties

2,2-Dimethylsuccinic anhydride is a cyclic dicarboxylic anhydride. Its key physical and chemical identifiers and properties are summarized below.

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Citations
IUPAC Name	3,3-dimethyloxolane-2,5-dione	[1][2]
CAS Number	17347-61-4	[1][3][4][5][6]
Molecular Formula	C ₆ H ₈ O ₃	[1][2][3][4][5][6]
Molecular Weight	128.13 g/mol	[1][3][4][5][6][7]
Canonical SMILES	<chem>CC1(CC(=O)OC1=O)C</chem>	[1][2][4]
InChI Key	ACJPFLEHGFYGP-UHFFFAOYSA-N	[1][2][4][8]

Table 2: Quantitative Physical and Chemical Data

Property	Value	Citations
Appearance	White, low melting solid	[2][3]
Melting Point	29-31 °C (lit.)	[3][4][7][9][10]
Boiling Point	219-220 °C (lit.)	[3][4][7][9][10]
Density	1.135 g/mL at 25 °C (lit.)	[3][4][10]
Flash Point	108 °C (closed cup)	[3][4]
Solubility	Soluble in methanol, acetone, and ether. Less soluble in water.	[7][11][12]
Purity	Typically ≥97.5% or 98%	[2][4][5][9]

Table 3: Spectral Data References

Spectrum Type	Solvent	Key Data Points	Citations
¹ H NMR	CDCl ₃	δ 2.85 (s, 2H), 1.35 (s, 6H)	[9]
¹³ C NMR	CDCl ₃	δ 175.0, 45.0, 38.0, 24.0	[9]
Infrared (IR)	Neat / ATR	Conforms to structure	[1][2]
Mass Spec (GC-MS)	-	Data available	[1]

Synthesis and Experimental Protocols

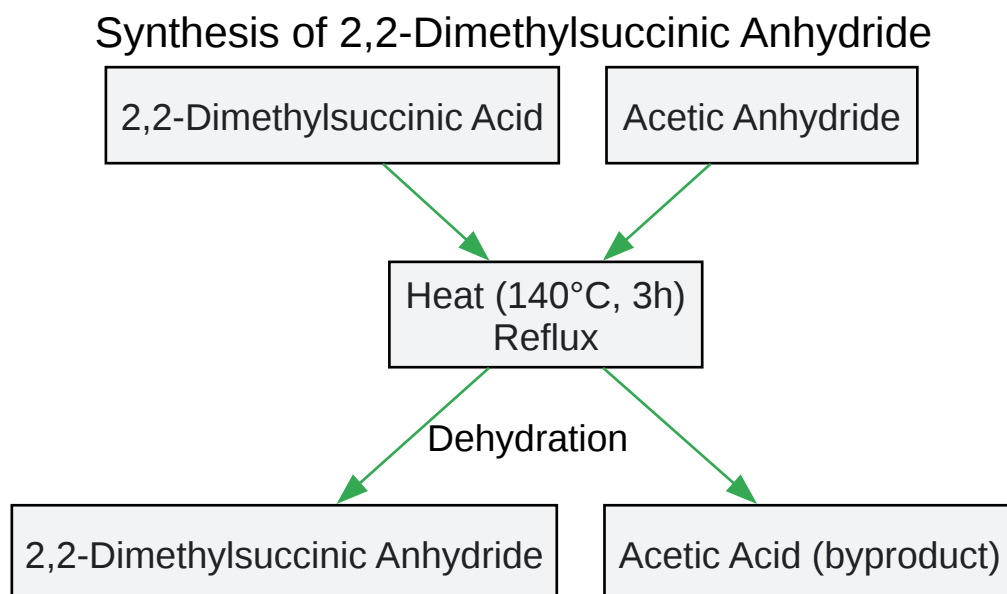
The primary route for synthesizing **2,2-Dimethylsuccinic anhydride** is through the dehydration of its corresponding dicarboxylic acid.

This method involves the removal of a water molecule from 2,2-dimethylsuccinic acid using a dehydrating agent, typically acetic anhydride.[7][9]

Experimental Protocol:

- Materials:
 - 2,2-Dimethylsuccinic acid (50 g)
 - Acetic anhydride (70 ml)
 - Round-bottom flask
 - Reflux condenser
 - Heating mantle
 - Vacuum distillation apparatus
- Procedure:

- Combine 50 g of 2,2-dimethylsuccinic acid and 70 ml of acetic anhydride in a round-bottom flask.[9]
 - Fit the flask with a reflux condenser and heat the mixture to 140°C using a heating mantle. [9]
 - Maintain the reaction under reflux for 3 hours.[9]
 - After the reaction is complete, allow the mixture to cool.
 - Remove the excess acetic acid and acetic anhydride under reduced pressure.[9]
 - Purify the resulting residue via vacuum distillation to yield pure **2,2-dimethylsuccinic anhydride**. [9]
- Quantitative Data:
 - Yield: 37 g[9]
 - Purity: >98%[9]



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Caption: Dehydration of 2,2-dimethylsuccinic acid to its anhydride.

Chemical Reactivity and Experimental Protocols

As a cyclic anhydride, **2,2-Dimethylsuccinic anhydride** is susceptible to nucleophilic attack, leading to ring-opening reactions. It is sensitive to moisture and can hydrolyze back to its dicarboxylic acid form.^{[7][13]}

In the presence of water, the anhydride ring opens to form 2,2-dimethylsuccinic acid.^{[14][15]}

Reaction with an alcohol results in a ring-opening to form a monoester of 2,2-dimethylsuccinic acid.^{[7][14]} Controlling the stoichiometry is crucial to favor the formation of the hemiester over the diester. Using a 1:1 molar ratio of anhydride to alcohol is recommended.^[7]

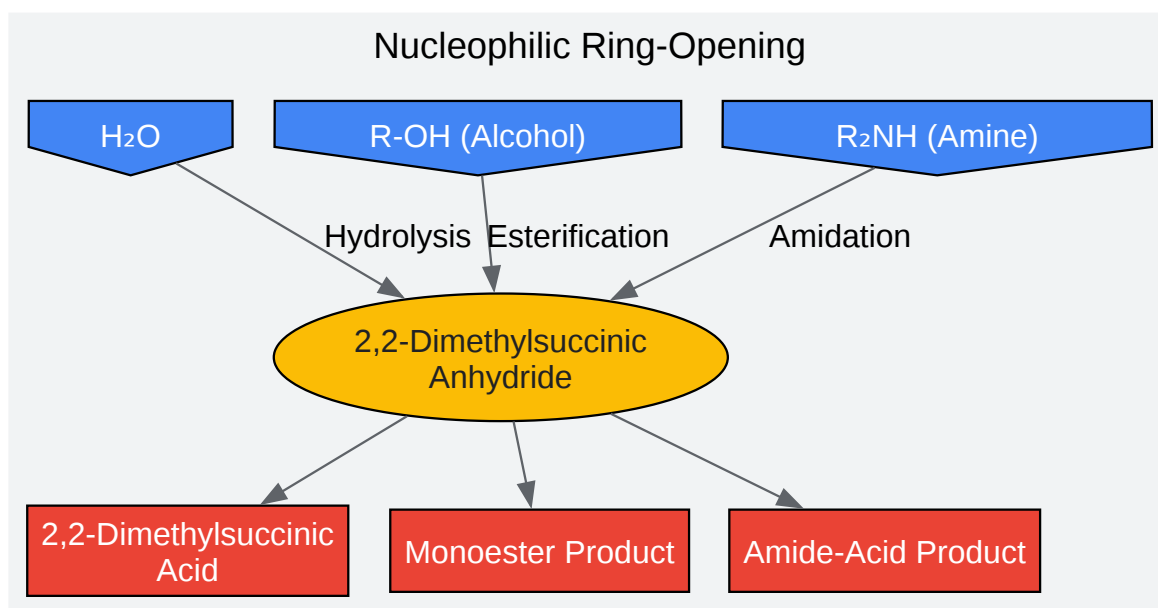
The reaction with primary or secondary amines yields amide derivatives. This is a general method for preparing diamides.^[9]

General Protocol for Diamide Synthesis:

- Materials:
 - **2,2-Dimethylsuccinic anhydride** (1 equivalent)
 - Desired primary or secondary amine (2.2 equivalents)
 - Anhydrous solvent (e.g., THF, DCM)
 - Round-bottom flask
 - Magnetic stirrer
- Procedure:
 - Dissolve 1 equivalent of **2,2-dimethylsuccinic anhydride** in an appropriate anhydrous solvent in a round-bottom flask.^[9]
 - Add a slight excess (2.2 equivalents) of the desired amine to the solution.^[9]
 - Stir the reaction mixture at room temperature for 12-24 hours.^[9]

- Monitor the reaction progress using thin-layer chromatography (TLC).[9]
- Upon completion, perform an aqueous workup by washing the mixture with water and brine.[9]
- Dry the organic layer over an anhydrous drying agent (e.g., MgSO_4).
- Remove the solvent under reduced pressure to obtain the crude diamide.[9]
- If necessary, purify the product by recrystallization or column chromatography.[9]

Key Reactions of 2,2-Dimethylsuccinic Anhydride



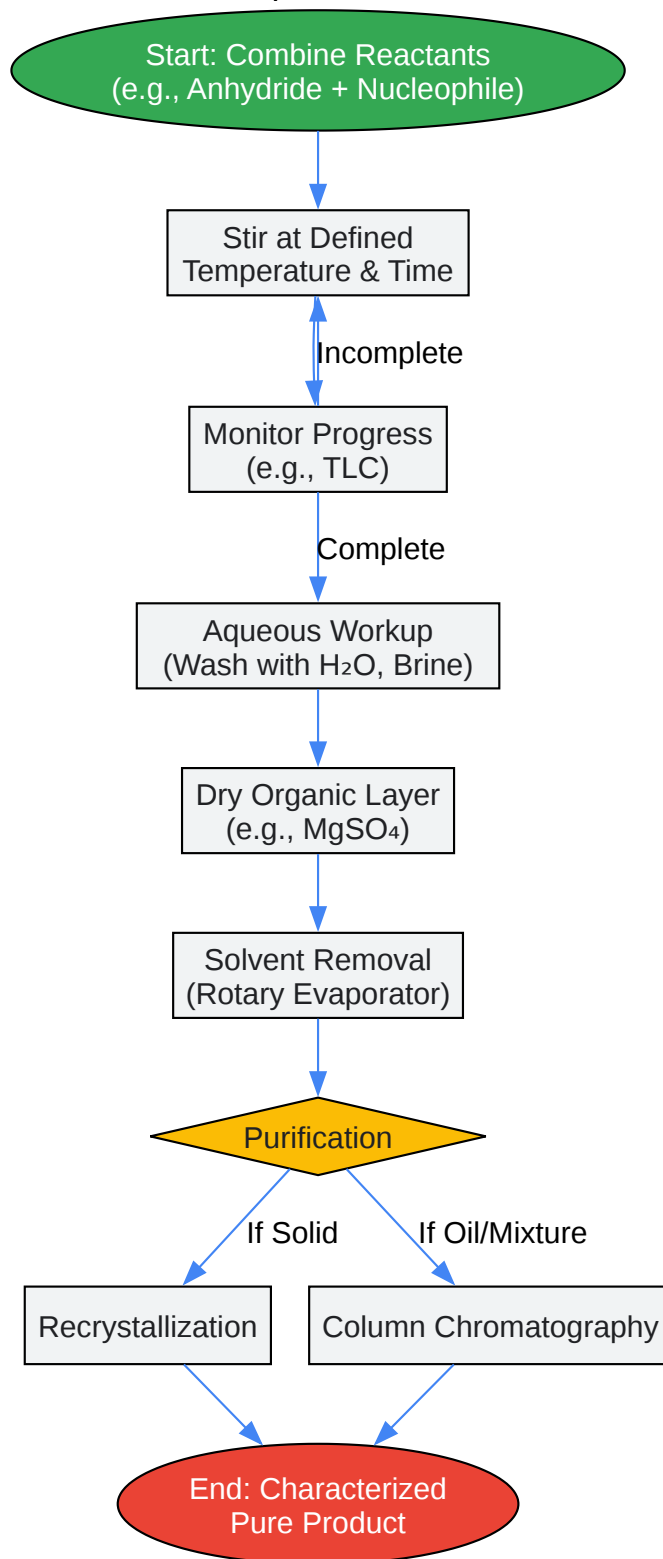
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Caption: Common nucleophilic ring-opening reactions.

Experimental Workflow Overview

The following diagram illustrates a typical laboratory workflow for the synthesis and subsequent purification of products derived from **2,2-Dimethylsuccinic anhydride**.

General Experimental Workflow



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Caption: Standard laboratory workflow for synthesis and purification.

Safety and Handling

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[1][3][4]
- Precautions: Avoid breathing dust/fumes. Use in a well-ventilated area. Wear protective gloves, clothing, and eye/face protection.[3][13]
- Stability: The compound is moisture-sensitive. Store in a dry, cool, and well-ventilated place with the container tightly closed.[12][13]
- Incompatible Materials: Strong oxidizing agents, acids, and bases.[13]

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